

# 7-Methyl-4-octanone: An Unexplored Frontier in Biological Activity

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## Compound of Interest

Compound Name: 7-Methyl-4-octanone

Cat. No.: B1618552

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## Executive Summary

**7-Methyl-4-octanone**, a branched aliphatic ketone, is a compound known primarily for its chemical properties and potential applications in the fragrance industry. However, a comprehensive review of publicly available scientific literature reveals a significant gap in our understanding of its biological activity. Despite the known physiological roles and therapeutic potential of other ketone bodies and structurally related molecules, **7-Methyl-4-octanone** remains largely uncharacterized from a pharmacological and toxicological standpoint. This technical guide summarizes the current state of knowledge regarding **7-Methyl-4-octanone** and highlights the absence of substantive research into its biological effects, thereby identifying a potential area for novel investigation in drug discovery and development.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **7-Methyl-4-octanone** is presented in Table 1. This information is crucial for any future experimental design, including solubility testing for bioassays and formulation development.

Property	Value	Reference
Molecular Formula	C9H18O	[1]
Molecular Weight	142.24 g/mol	[1]
CAS Number	20809-46-5	[1]
Appearance	Not specified in literature	N/A
Boiling Point	178.00 °C @ 760.00 mm Hg (est.)	[2]
Flash Point	136.00 °F TCC (57.60 °C) (est.)	[2]
Solubility	457.7 mg/L in water @ 25 °C (est.)	[2]
logP (o/w)	2.859 (est.)	[2]

## Current State of Biological Investigation

Extensive searches of scientific databases have yielded no specific studies detailing the biological activity of **7-Methyl-4-octanone**. There is a notable absence of published research on its:

- Antimicrobial or antifungal activity: No minimum inhibitory concentration (MIC) or other quantitative data against bacterial or fungal strains have been reported.
- Cytotoxic or anticancer activity: There are no available data from in vitro or in vivo studies on cancer cell lines or animal models.
- Pharmacological effects: Its mechanism of action on any biological target, signaling pathway, or physiological process remains uninvestigated.
- Toxicological profile: While safety data sheets exist, they provide general warnings for flammable liquids and do not contain detailed toxicological studies.[3][4] Oral, dermal, and inhalation toxicity data have not been determined.[5]

The stereochemistry of **7-Methyl-4-octanone** has been noted as potentially important in the context of pheromone synthesis; however, there is no direct evidence to classify **7-Methyl-4-octanone** itself as an insect pheromone.

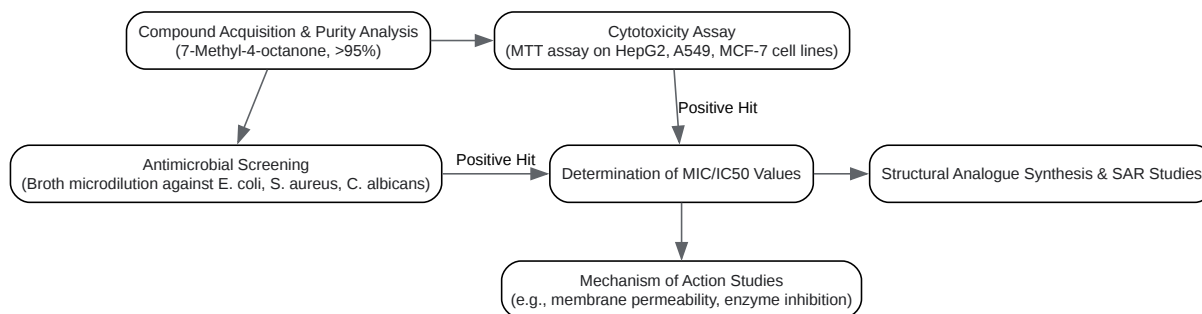
## Potential Avenues for Future Research

The lack of data on the biological activity of **7-Methyl-4-octanone** presents a unique opportunity for novel research. The general class of aliphatic ketones has been recognized for its role in metabolism and as a potential scaffold for drug design.<sup>[6][7]</sup> Based on the activities of structurally related compounds, the following areas warrant investigation for **7-Methyl-4-octanone**:

- **Antimicrobial Screening:** Given that other volatile organic compounds, including ketones, have demonstrated antimicrobial properties, a logical first step would be to screen **7-Methyl-4-octanone** against a panel of pathogenic bacteria and fungi.
- **Cytotoxicity Assays:** Initial in vitro screening against a variety of cancer cell lines could quickly determine if the compound possesses any anti-proliferative effects.
- **Metabolic Studies:** Investigating the metabolism of **7-Methyl-4-octanone** in vitro using liver microsomes could provide insights into its potential biotransformation and stability.
- **Pheromonal and Kairomonal Activity:** Behavioral bioassays with various insect species could explore its potential as a semiochemical.

## Proposed Initial Experimental Workflow

For researchers interested in exploring the biological activity of **7-Methyl-4-octanone**, a suggested initial experimental workflow is outlined below. This workflow is hypothetical due to the absence of existing specific protocols for this compound.



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